

Personal protective equipment for handling 4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

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Compound of Interest

Compound Name: 4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

Cat. No.: B597283

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Essential Safety and Handling Guide for 4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**
- CAS Number: 1216152-26-9
- Physical Form: Liquid[1][2]

Hazard Summary: This chemical is classified with the signal word "Warning" and is associated with the following hazard statements.[1][2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H320: Causes eye irritation.

- H335: May cause respiratory irritation.

The GHS07 pictogram, indicating an exclamation mark, is applicable to this substance.[\[2\]](#)

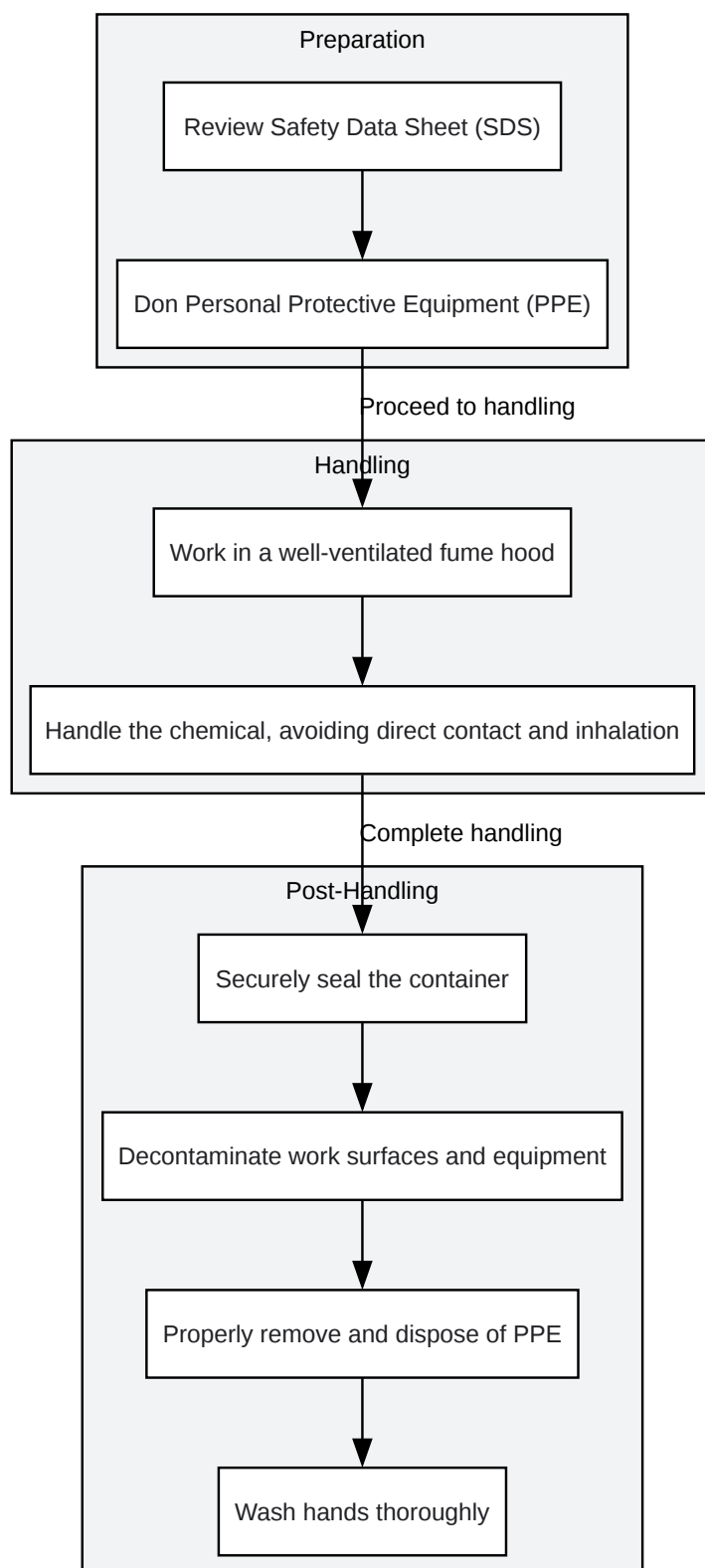
Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment is mandatory to minimize exposure and ensure safety when handling **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**.

Body Part	Required PPE	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US). [3] [4]
Skin/Hands	Chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene). Fire/flame resistant and impervious clothing or lab coat.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. [3]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used if ventilation is inadequate or if irritation is experienced.	Use a full-face respirator if exposure limits are exceeded. [3]

Operational Plan: Safe Handling Workflow

Following a stringent operational workflow is critical to mitigate risks and ensure a safe working environment. The diagram below outlines the step-by-step procedure for handling **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**.



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Workflow for the safe handling of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**.

Experimental Protocols

General Handling and Storage:

- Always work within a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Store in a tightly sealed container in a dry, cool (2-8°C), and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

First-Aid Measures:

- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor.
- If on Skin: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation persists.[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[4\]](#)

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

Waste Generation and Segregation:

- Collect waste in a designated, properly labeled, and sealed container for halogenated organic compounds.
- Do not mix with other waste streams unless explicitly permitted.

Disposal Procedure:

- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols.
- Waste containing this compound should be handled by a licensed professional waste disposal service.
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

Adherence to these guidelines is paramount for the safe handling and disposal of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**, ensuring the well-being of all laboratory personnel.

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References

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